

# Personal protective equipment for handling 1,10-Decanediol diacrylate

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## Compound of Interest

Compound Name: *1,10-Decanediol diacrylate*

Cat. No.: *B083208*

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## Essential Safety and Handling Guide for 1,10-Decanediol Diacrylate

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling and disposal of **1,10-Decanediol diacrylate** (CAS No. 13048-34-5). Adherence to these procedures is essential for ensuring personnel safety and maintaining a compliant laboratory environment.

## Hazard Identification and Immediate Precautions

**1,10-Decanediol diacrylate** is a reactive acrylate monomer that presents several hazards upon exposure.<sup>[1]</sup> It is crucial to handle this chemical with appropriate caution in a well-ventilated area, preferably within a chemical fume hood.<sup>[2][3]</sup>

### Potential Hazards:

- Skin Irritation and Sensitization: Causes skin irritation and may lead to an allergic skin reaction upon repeated contact.<sup>[1][4]</sup>
- Serious Eye Irritation: Contact with eyes can cause serious irritation and potential damage.<sup>[1][4]</sup>

- Respiratory Irritation: Inhalation of vapors or mists may cause respiratory tract irritation.[1][5]
- Flammability: The substance is a combustible liquid and should be kept away from heat and open flames.[1]

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are the primary defense against exposure to **1,10-Decanediol diacrylate**. The following table outlines the mandatory PPE for handling this chemical.

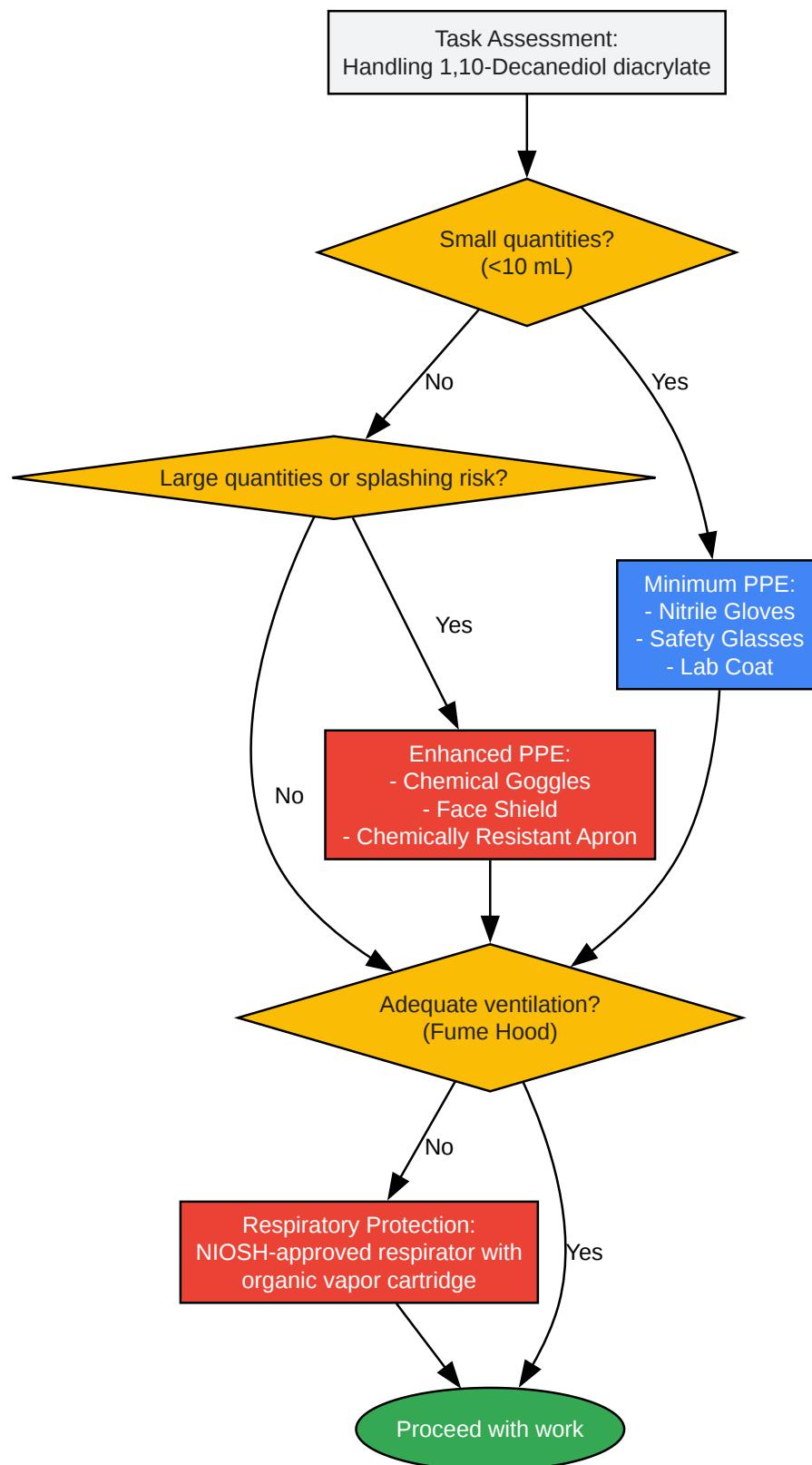
PPE Category	Minimum Requirement	Specifications and Best Practices
Hand Protection	Chemical-resistant gloves	<p>Nitrile gloves are recommended for handling acrylates.<sup>[6]</sup> For prolonged contact or in case of immersion, consider double-gloving or using thicker, chemical-specific gloves.</p> <p>Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.</p>
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	<p>Goggles should be worn, especially when there is a risk of splashing.<sup>[2]</sup> A face shield may be necessary for larger quantities or when transferring the chemical.<sup>[2][7]</sup></p>
Skin and Body Protection	Laboratory coat	<p>A standard laboratory coat should be worn and kept buttoned to protect from incidental skin contact. For larger scale operations, a chemically resistant apron or suit may be appropriate.</p>
Respiratory Protection	Use in a well-ventilated area or fume hood	<p>Work should be conducted in a chemical fume hood to minimize the inhalation of vapors.<sup>[2][3]</sup> If ventilation is insufficient or during procedures that may generate aerosols, a NIOSH-approved respirator with an organic</p>

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vapor cartridge may be required.[\[2\]](#)

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### Logical Workflow for PPE Selection

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Caption: Logical workflow for selecting appropriate PPE when handling **1,10-Decanediol diacrylate**.

## Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for the safe management of **1,10-Decanediol diacrylate**.

### Handling and Storage:

- Avoid direct contact with the substance.[2]
- Wash hands thoroughly after handling.[4][8]
- Store in a cool, dry, and well-ventilated area away from heat, direct sunlight, and incompatible materials such as strong oxidizing agents, acids, and bases.[2][8]
- Keep containers tightly closed.[8]

### Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it into a suitable, labeled container for disposal.
- Clean: Decontaminate the spill area.
- PPE: Wear the appropriate PPE, including respiratory protection if necessary, during the entire cleanup process.

### Waste Disposal:

- Do NOT pour down the drain.[2]

- Collect all waste, including unused monomer and contaminated materials (e.g., gloves, absorbent pads, pipette tips), in a clearly labeled, sealed, and appropriate hazardous waste container.[2][9]
- Dispose of the waste through your institution's designated hazardous waste management program.[2][9]

## Quantitative Data

The following table summarizes key physical and chemical properties of **1,10-Decanediol diacrylate**.

Property	Value
CAS Number	13048-34-5
Molecular Formula	C <sub>16</sub> H <sub>26</sub> O <sub>4</sub>
Molecular Weight	282.38 g/mol [10]
Appearance	Liquid[10]
Boiling Point	180-181 °C @ 1-2 Torr[10]
Density	0.98 g/cm <sup>3</sup> [10]
Flash Point	>110 °C[10]

By adhering to these safety protocols, researchers can minimize the risks associated with the handling of **1,10-Decanediol diacrylate** and ensure a safe and compliant laboratory environment. Always consult your institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) before commencing any work.

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